

Cortolone-d5 CAS number and product specifications

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Compound of Interest

Compound Name: Cortolone-d5

Cat. No.: B15622731

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Cortolone-d5: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Cortolone-d5**, a deuterated analog of the cortisol metabolite cortolone. Designed for researchers, scientists, and professionals in drug development, this document details the compound's specifications, outlines its primary applications, and provides a representative experimental protocol for its use.

Introduction to Cortolone-d5

Cortolone-d5 is a stable isotope-labeled version of cortolone, a key downstream metabolite in the cortisol metabolism pathway. The incorporation of five deuterium atoms into the molecule makes it an ideal internal standard for mass spectrometry-based quantitative analysis. Its use allows for precise and accurate measurement of its unlabeled counterpart in various biological matrices, correcting for variations in sample preparation and instrument response.

Product Specifications

Cortolone-d5 is commercially available from several suppliers. While a specific CAS number for the deuterated form is not consistently provided, it is referenced by the CAS number of the parent compound, α -Cortolone.

Table 1: General Product Specifications for α -Cortolone-d5

Parameter	Specification
Synonyms	α -Cortolone-d5
Parent CAS Number	516-42-7[1]
Molecular Formula	C ₂₁ H ₂₉ D ₅ O ₅ [1]
Molecular Weight	371.52 g/mol [1]
Chemical Purity	Typically $\geq 98\%$
Form	Solid
Storage	Recommended to be stored as per the Certificate of Analysis, often at -20°C for long-term stability. Shipped at ambient temperature.

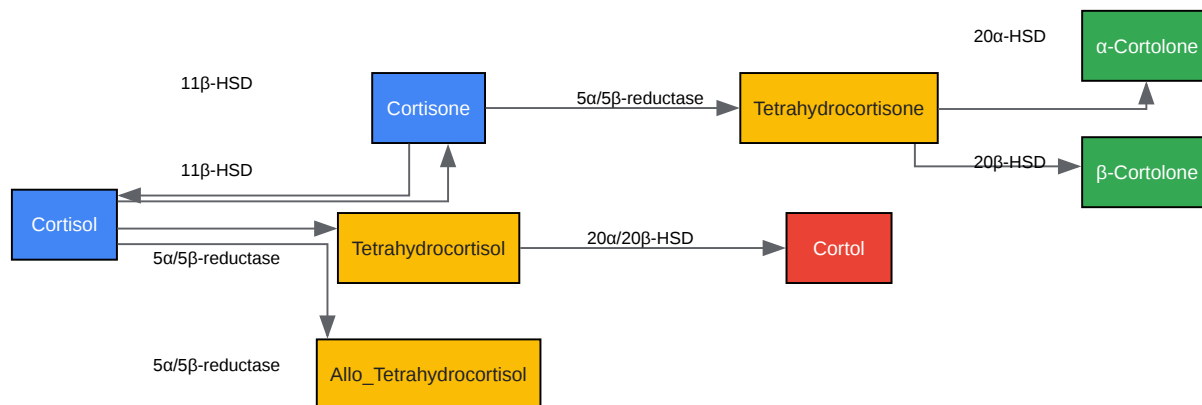
Table 2: Typical Analytical Data Provided in a Certificate of Analysis

Analysis Method	Purpose
High-Performance Liquid Chromatography (HPLC)	Determination of chemical purity.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Confirmation of chemical structure and position of deuterium labeling.
Mass Spectrometry (MS)	Confirmation of molecular weight and isotopic enrichment.

Note: Isotopic purity, a critical parameter, is determined by techniques such as high-resolution mass spectrometry and NMR. While suppliers aim for high isotopic enrichment, the exact percentage is lot-specific and detailed in the Certificate of Analysis.

Cortisol Metabolism and the Role of Cortolone

Cortisol, a primary glucocorticoid hormone, undergoes extensive metabolism in the liver to be deactivated and excreted. This process involves a series of enzymatic reactions, leading to the formation of various metabolites, including cortolone. The quantification of these metabolites in urine and plasma is crucial for assessing adrenal function and diagnosing related disorders.



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Figure 1. Simplified pathway of major cortisol metabolism. HSD: Hydroxysteroid dehydrogenase.

Experimental Protocol: Quantification of Cortolone in Human Plasma using LC-MS/MS

The following is a representative protocol for the use of **Cortolone-d5** as an internal standard for the quantification of endogenous cortolone in human plasma by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is intended for research use only.

1. Materials and Reagents

- Human plasma (K2-EDTA)
- α-Cortolone analytical standard
- α-Cortolone-d5 (Internal Standard)

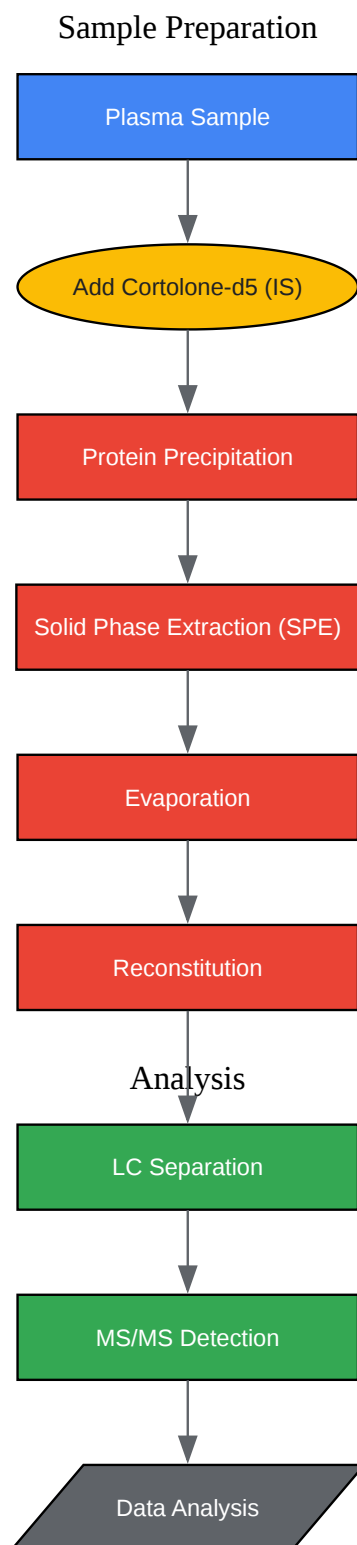
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Solid Phase Extraction (SPE) cartridges

2. Preparation of Standard and Internal Standard Solutions

- Prepare stock solutions of α -Cortolone and α -**Cortolone-d5** in methanol at a concentration of 1 mg/mL.
- Perform serial dilutions to create working standard solutions for the calibration curve.
- Prepare a working internal standard solution of α -**Cortolone-d5** at an appropriate concentration.

3. Sample Preparation

- Thaw plasma samples on ice.
- To 100 μ L of plasma, add 10 μ L of the α -**Cortolone-d5** working internal standard solution.
- Perform protein precipitation by adding a suitable volume of cold acetonitrile.
- Vortex and centrifuge to pellet the precipitated proteins.
- The supernatant can be further purified using Solid Phase Extraction (SPE) to remove interfering substances.
- Evaporate the purified extract to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.



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Figure 2. General workflow for the quantification of cortolone using an internal standard.

4. LC-MS/MS Analysis

- **Liquid Chromatography:** Employ a suitable C18 reverse-phase column for the separation of cortolone from other endogenous compounds. A gradient elution with mobile phases consisting of water with formic acid and methanol or acetonitrile is typically used.
- **Mass Spectrometry:** Utilize a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both α -Cortolone and α -**Cortolone-d5** should be optimized for maximum sensitivity and specificity.

Table 3: Example MRM Transitions (instrument-dependent)

Compound	Precursor Ion (m/z)	Product Ion (m/z)
α -Cortolone	$[M+H]^+$	Specific fragment
α -Cortolone-d5	$[M+H]^+$	Corresponding specific fragment

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibrators.
- Determine the concentration of α -Cortolone in the plasma samples by interpolating their peak area ratios from the calibration curve.

Conclusion

Cortolone-d5 is an essential tool for the accurate and precise quantification of endogenous cortolone. Its use as an internal standard in LC-MS/MS-based methods is critical for reliable results in clinical and research settings focused on steroid metabolism and adrenal function. The methodologies outlined in this guide provide a framework for the successful implementation of **Cortolone-d5** in the laboratory.

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References

- 1. bdg.co.nz [bdg.co.nz]
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